

2'-Deoxyguanosine-d13: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 2'-Deoxyguanosine-d13

Cat. No.: B12389956

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of **2'-Deoxyguanosine-d13**, a deuterated internal standard crucial for accurate quantification in complex biological matrices. This document details its physicochemical properties, provides a comprehensive experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and illustrates its metabolic context.

Core Data Presentation

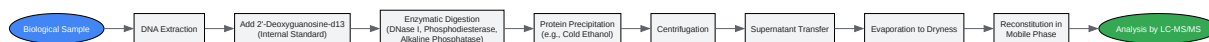
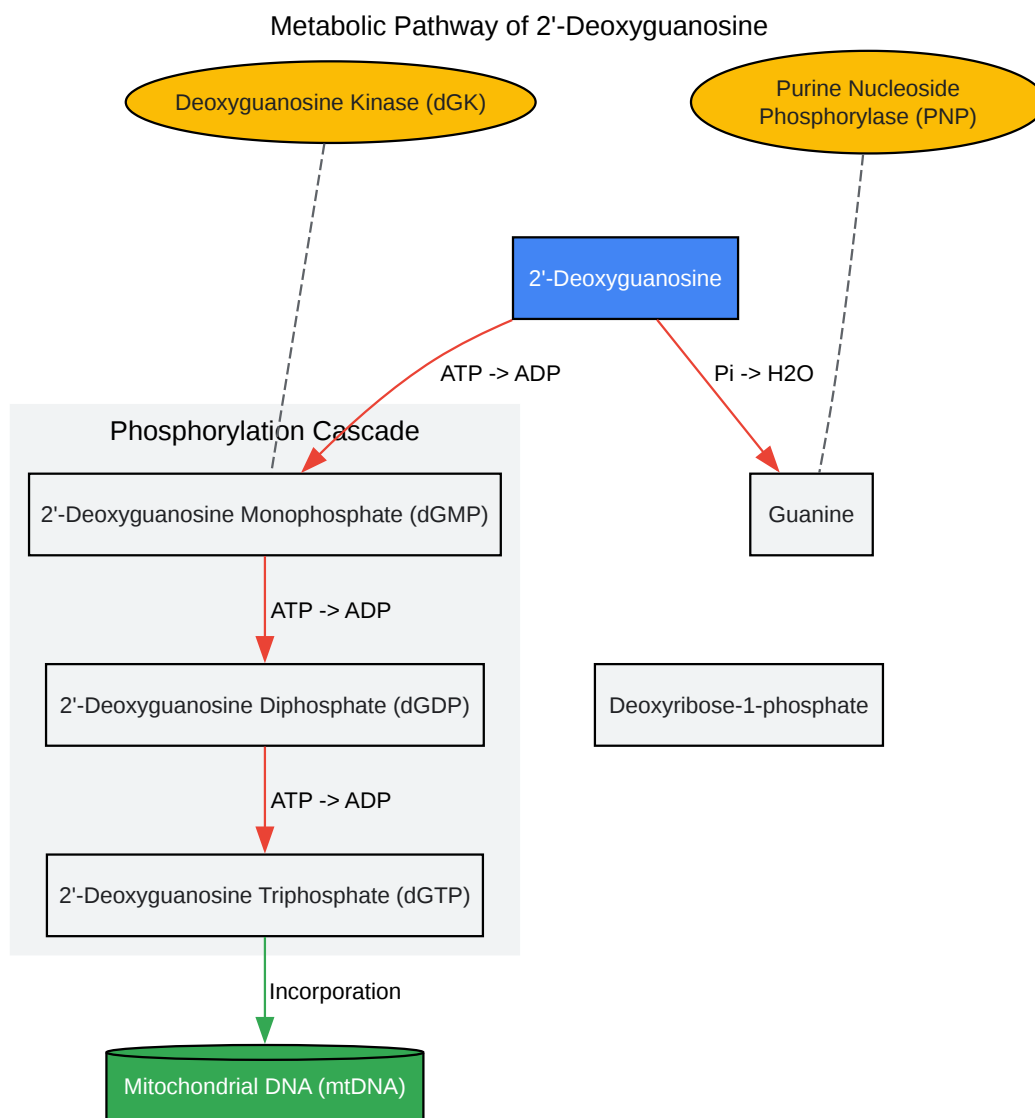
The following table summarizes the key quantitative data for both unlabeled and deuterated 2'-Deoxyguanosine.

Property	2'-Deoxyguanosine	2'-Deoxyguanosine-d13
Molecular Formula	C ₁₀ H ₁₃ N ₅ O ₄	C ₁₀ D ₁₃ N ₅ O ₄
Molecular Weight	267.24 g/mol [1]	~280.33 g/mol
CAS Number	961-07-9[1]	Not available (often referenced by the unlabeled CAS number)

Metabolic Pathway of 2'-Deoxyguanosine

2'-Deoxyguanosine plays a critical role in cellular metabolism, particularly in the salvage pathway for purine nucleotides. The initial and rate-limiting step in its intracellular utilization is

the phosphorylation by deoxyguanosine kinase (dGK), a mitochondrial enzyme. This process converts 2'-deoxyguanosine into 2'-deoxyguanosine monophosphate (dGMP), which is subsequently phosphorylated to the triphosphate form (dGTP) and incorporated into mitochondrial DNA (mtDNA). The DGUOK gene provides the instructions for making the deoxyguanosine kinase enzyme[2]. Reduced activity of this enzyme due to genetic variants can lead to mitochondrial DNA depletion and is associated with disorders affecting the liver, brain, and muscles[2].



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References

- 1. Item - Novel LC-ESI/MS/MSn Method for the Characterization and Quantification of 2'-¹³C-Deoxyguanosine Adducts of the Dietary Carcinogen 2-Amino-1-methyl-6-phenylimidazo[4,5-b]pyridine by 2-D Linear Quadrupole Ion Trap Mass Spectrometry - figshare - Figshare [figshare.com]
- 2. medlineplus.gov [medlineplus.gov]
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